

Application Notes and Protocols for the Synthesis and Purification of Ceplignan

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Compound of Interest

Compound Name: Ceplignan

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Abstract

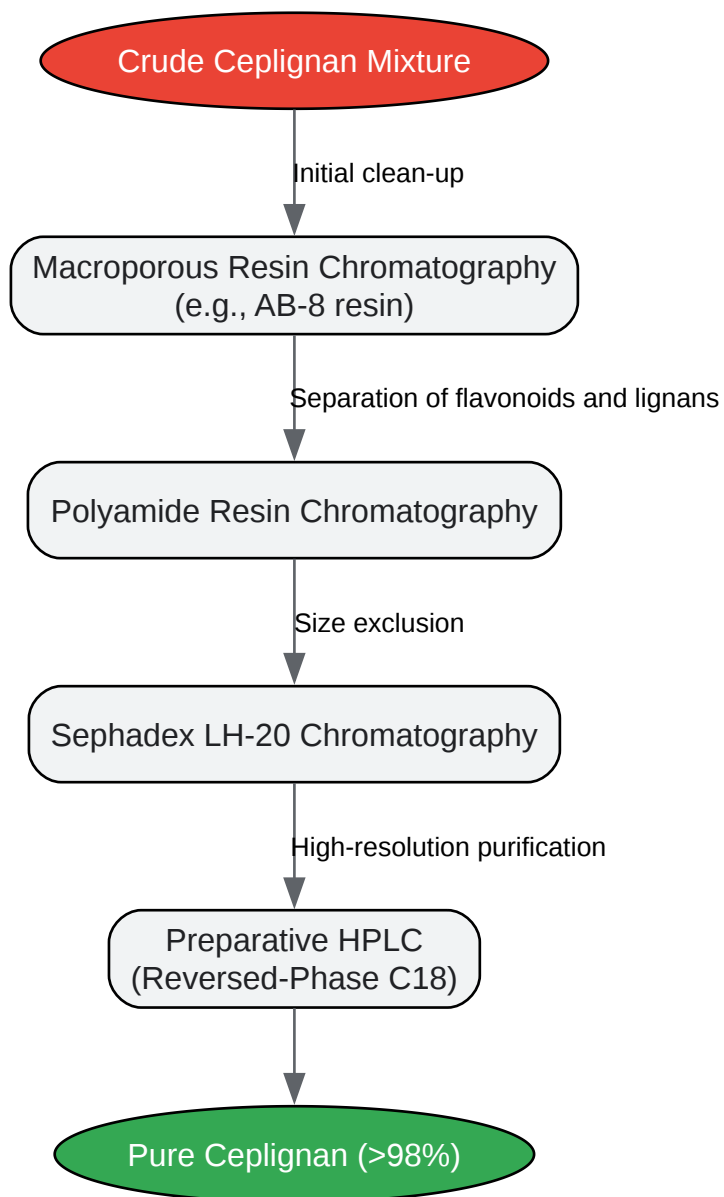
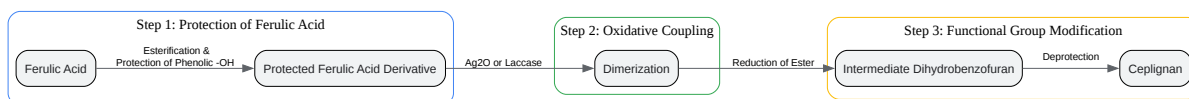
Ceplignan, a dihydrobenzofuran lignan with the IUPAC name (2S,3R)-2-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)-7-methoxy-2,3-dihydro-1-benzofuran-5-carboxylic acid, is a polyphenolic compound of interest for its potential antioxidant and anti-inflammatory properties. These attributes make it a candidate for investigation in the development of therapeutics for a range of pathological conditions. This document provides detailed protocols for a plausible biomimetic synthesis of **Ceplignan** and a comprehensive multi-step purification procedure.

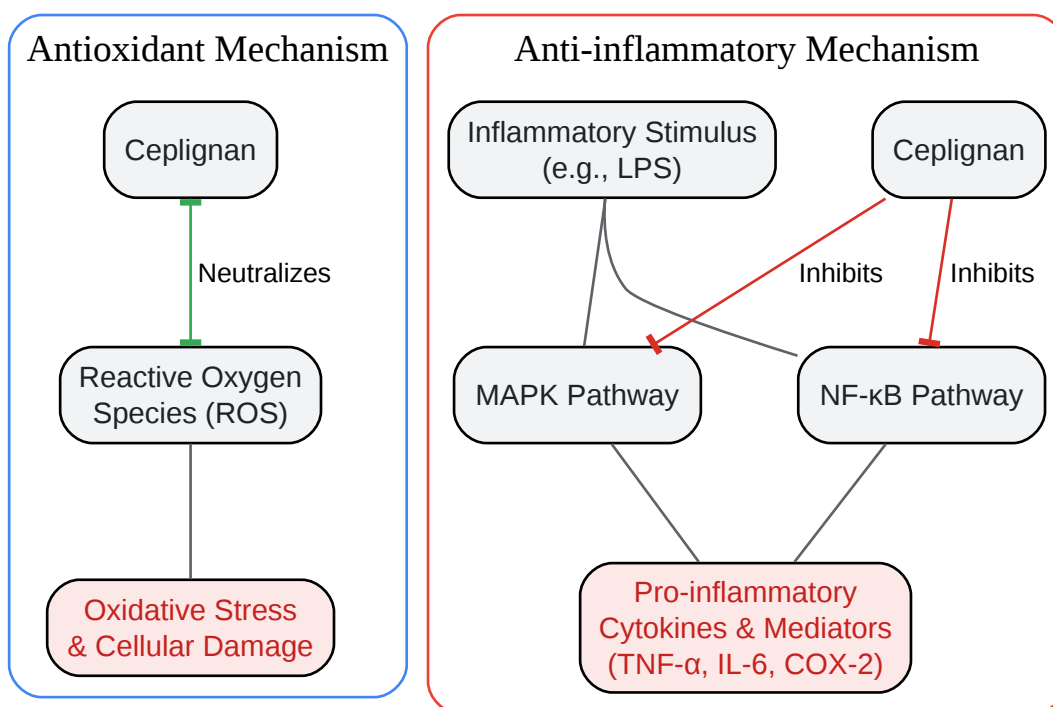
Synthesis of Ceplignan: A Biomimetic Approach

The synthesis of the dihydrobenzofuran core of **Ceplignan** can be achieved through a biomimetic oxidative coupling of a suitable precursor, such as a ferulic acid derivative. This approach mimics the natural biosynthetic pathways of lignans in plants.

Proposed Synthetic Pathway

A plausible synthetic route involves the oxidative dimerization of a protected ferulic acid derivative, followed by functional group modifications to yield **Ceplignan**. The key step is the formation of the C8-C5' and C7-O4' bonds to create the dihydrobenzofuran ring structure.





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